

Essential Safety and Logistical Information for Handling Diacetoxy-6-gingerdiol

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Compound of Interest

Compound Name: *Diacetoxy-6-gingerdiol*

Cat. No.: *B1588459*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Diacetoxy-6-gingerdiol**, including operational and disposal plans, to foster a secure laboratory environment.

Chemical and Physical Properties

Diacetoxy-6-gingerdiol is a gingerol isolated from the rhizomes of ginger (*Zingiber officinale* Roscoe) with known anti-inflammatory and antioxidant effects.^[1] It is important to be aware of its physical and chemical properties for safe handling and storage.

Property	Value
CAS Number	143615-75-2
Molecular Formula	C ₂₁ H ₃₂ O ₆
Molecular Weight	380.48 g/mol ^[2]
Appearance	Oil ^[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone ^[3]
Storage Conditions	Powder: -20°C; In solvent: -80°C ^[2]

Hazard Identification and First Aid

According to the Global Harmonized System (GHS) classification, **Diacetoxy-6-gingerdiol** presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[2]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[2]

In the event of exposure, the following first aid measures should be taken immediately:

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[2] Do NOT induce vomiting.[2]
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water. Seek prompt medical attention.[2]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention.[2]
Inhalation	Relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Diacetoxy-6-gingerdiol** to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendations
Eye Protection	Safety goggles with side-shields. [2]
Hand Protection	Protective gloves. [2]
Skin and Body	Impervious clothing. [2]
Respiratory	A suitable respirator should be used. [2]

Experimental Protocol: Safe Handling of Diacetoxy-6-gingerdiol

This protocol outlines the step-by-step procedure for the safe handling of **Diacetoxy-6-gingerdiol** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area.[\[2\]](#)
- Confirm that a safety shower and eye wash station are accessible.[\[2\]](#)
- Work within a certified chemical fume hood.

2. Donning Personal Protective Equipment (PPE):

- Wear a lab coat or impervious clothing.[\[2\]](#)
- Put on safety goggles with side-shields.[\[2\]](#)
- Wear appropriate chemical-resistant gloves.[\[2\]](#)
- If there is a risk of aerosol formation, use a suitable respirator.[\[2\]](#)

3. Handling and Use:

- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Avoid inhalation of any dust or aerosols.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash skin thoroughly after handling.[\[2\]](#)

4. Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[\[2\]](#)

- Store away from direct sunlight and sources of ignition.[2]
- For the powdered form, store at -20°C.[2]
- If dissolved in a solvent, store at -80°C.[1][2]

5. Accidental Release Measures:

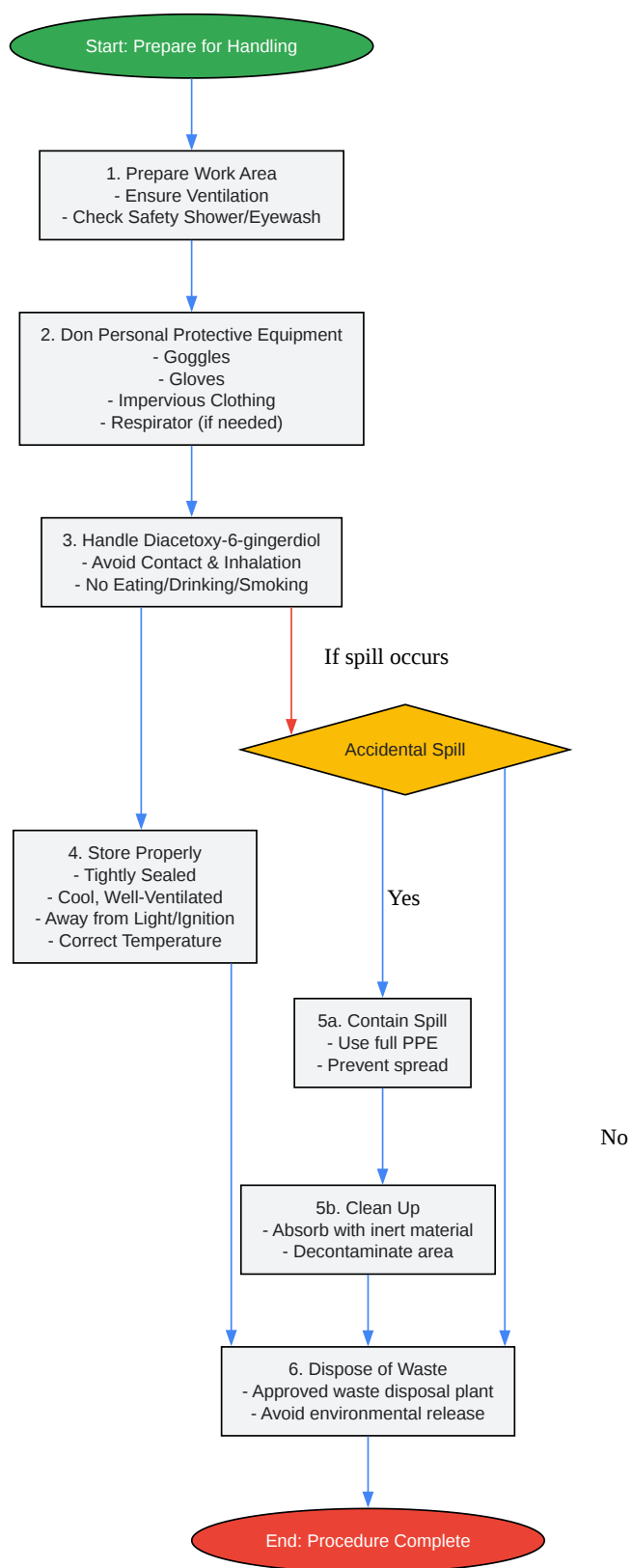
- In case of a spill, use full personal protective equipment.[2]
- Avoid breathing vapors, mist, dust, or gas.[2]
- Ensure adequate ventilation.[2]
- Prevent the spill from entering drains or water courses.[2]
- Absorb solutions with a liquid-binding material like diatomite.[2]
- Decontaminate surfaces by scrubbing with alcohol.[2]

6. Disposal Plan:

- Dispose of the contents and container to an approved waste disposal plant.[2]
- Collect any spillage.[2]
- Avoid release to the environment.[2]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Diacetoxy-6-gingerdiol**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Diacetoxy-6-gingerdiol**.

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